CAS 24197-95-3 basic research and discovery

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Compound Name:	*4-[2-(Dimethylamino)ethoxy]benzonitrile*
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An In-depth Technical Guide to the Core Principles and Methodologies in the Study of 3,3'-Diindolylmethane (DIM)

Abstract

3,3'-Diindolylmethane (DIM), a natural compound derived from the digestion of indole-3-carbinol found in cruciferous vegetables, has garnered significant scientific interest for its potential therapeutic properties, particularly in cancer chemoprevention. This technical guide provides a comprehensive overview of the fundamental research and discovery of DIM, intended for researchers, scientists, and drug development professionals. We will delve into its discovery, synthesis, and the core mechanisms of action that are currently understood, supported by experimental protocols and data.

Introduction and Discovery

The journey of 3,3'-Diindolylmethane (DIM) begins with the consumption of cruciferous vegetables like broccoli, cabbage, and Brussels sprouts.[1][2][3] These vegetables are rich in a glucosinolate called glucobrassicin.[1] Upon chewing or chopping these vegetables, the plant

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enzyme myrosinase is released, which hydrolyzes glucobrassicin to indole-3-carbinol (I3C).[1] I3C is relatively unstable and, in the acidic environment of the stomach, undergoes a condensation reaction to form various oligomers, with DIM being the most prominent and biologically active product.[1][4]

Early research in the 1970s identified I3C as a compound capable of increasing the metabolism of carcinogenic chemicals.[5] Subsequent studies revealed that many of the biological activities attributed to I3C were, in fact, due to its acid-catalyzed derivatives, primarily DIM.[4][5] This realization shifted the scientific focus towards understanding the specific roles of DIM in cellular processes.

Chemical Properties and Synthesis

Chemical Identity:

Property	Value
IUPAC Name	3,3′-Methylenedi(1H-indole)[2]
CAS Number	1968-05-4
Molecular Formula	$C_{17}H_{14}N_2$[2]
Molar Mass	246.313 g·mol^{-1}[2]

Synthesis:

The most common laboratory and industrial synthesis of DIM involves the acid-catalyzed condensation of two equivalents of indole with one equivalent of formaldehyde.[6] This method is relatively straightforward and allows for the production of pure crystalline DIM for research and supplementation.

Experimental Protocol: Synthesis of 3,3'-Diindolylmethane

This protocol describes the synthesis of DIM via an acid-catalyzed condensation reaction.

Materials:

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- Indole
- Paraformaldehyde or 37% formaldehyde solution
- p-Toluenesulfonic acid (catalyst)
- Ethanol
- Water
- Toluene
- 1L three-necked flask with stirrer
- Heating mantle
- Filtration apparatus
- Thin-layer chromatography (TLC) supplies

Procedure:

- Reaction Setup: In a 1L three-necked flask equipped with a stirrer, combine 280g of water, 120g of ethanol, 100.0g of indole, and 15.4g of paraformaldehyde.[7]
- Catalyst Addition: While stirring the mixture, add 7.4g of p-toluenesulfonic acid.[7]
- Reaction: Heat the mixture to 40-50°C and maintain this temperature for 3 hours with continuous stirring.[7] Monitor the progress of the reaction using TLC.
- Isolation of Crude Product: Once the reaction is complete as indicated by TLC, stop stirring and allow the mixture to cool.[6] The crude DIM will precipitate out of the solution.
- Filtration: Isolate the crude product by filtration and wash the solid with ethanol.[6][7]
- Purification: Recrystallize the crude product from hot toluene.[6][7]
- Drying: After cooling and complete precipitation, filter the crystals and dry them under a low-temperature vacuum to obtain a white solid.[6][7]

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Causality Behind Experimental Choices:

- Acid Catalyst (p-toluenesulfonic acid): The acid is crucial for protonating the formaldehyde, making it a more reactive electrophile to be attacked by the electron-rich indole.
- Mixed Solvent System (Water and Ethanol): This system is chosen to dissolve the reactants while allowing for the precipitation of the less soluble product upon formation, driving the reaction forward.[6]
- Recrystallization (Toluene): Toluene is an effective solvent for recrystallization as it has good solubility for DIM at high temperatures and poor solubility at low temperatures, allowing for the separation of impurities which may include the isomeric 1,3'-Diindolylmethane.[6]

Core Mechanism of Action and Biological Targets

DIM exerts its biological effects through multiple mechanisms, making it a pleiotropic molecule with a wide range of cellular targets.

Modulation of Hormone Signaling

One of the most well-documented effects of DIM is its ability to modulate estrogen metabolism.[1] It promotes the hydroxylation of estrogen to the less estrogenic 2-hydroxyestrone (2-OHE1) over the more potent 16α-hydroxyestrone (16α-OHE1).[1] This shift in the 2-OHE1 to 16α-OHE1 ratio is considered beneficial in reducing the risk of hormone-dependent cancers.[1] Furthermore, DIM has been shown to act as a strong androgen antagonist in human prostate cancer cells.[5]

Anti-Cancer Signaling Pathways

DIM has been shown to inhibit the growth of a variety of cancer cells, including those of the breast, prostate, pancreas, and colon.[5] Its anti-proliferative effects are mediated through the regulation of several key signaling pathways.

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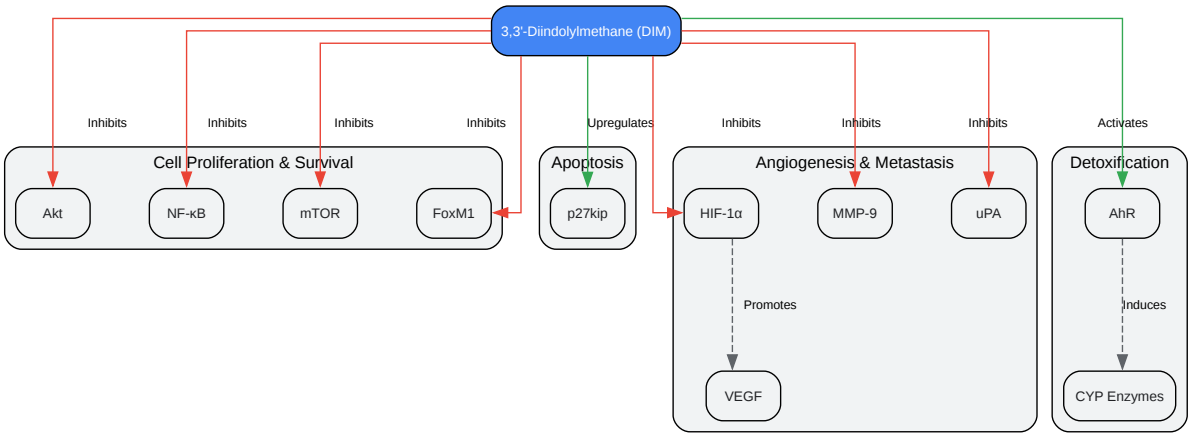

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Figure 1: Simplified diagram of key signaling pathways modulated by 3,3'-Diindolylmethane (DIM).

As illustrated in Figure 1, DIM has been shown to inhibit several pro-survival and proliferative pathways, including Akt, NF-κB, and mTOR.[1] It can also induce G1 cell cycle arrest by upregulating the expression of p27kip.[1] Furthermore, DIM demonstrates anti-angiogenic and anti-metastatic properties by inhibiting hypoxia-inducible factor 1 (HIF-1α), vascular endothelial growth factor (VEGF), matrix metalloproteinase-9 (MMP-9), and urokinase-type plasminogen activator (uPA).[1]

Epigenetic Regulation

Emerging research indicates that DIM can act as a histone deacetylase (HDAC) inhibitor, specifically targeting HDAC1, HDAC2, and HDAC3.[2] By inhibiting HDACs, DIM can alter gene expression, leading to the reactivation of tumor suppressor genes and the induction of apoptosis in cancer cells.

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Quantitative Data Summary

The following table summarizes key quantitative data from preclinical studies on DIM.

Parameter	Cell Line/Model	Value	Reference
Growth Inhibition	Human MCF-7 breast cancer cell xenografts	Up to 64% inhibition at 5 mg/kg	[1]
Tumor Reduction	TRAMP-C2 mouse prostate cancer cells	50% reduction in tumor development	[4]
Cell Cycle Arrest	Human MCF-7 breast cancer cells	G_1 arrest at 5µM	[1]

Conclusion and Future Directions

3,3'-Diindolylmethane is a promising natural compound with a multi-targeted mechanism of action. Its ability to modulate hormone metabolism, inhibit key cancer-related signaling pathways, and exert epigenetic control makes it a strong candidate for further investigation in cancer chemoprevention and therapy. Future research should focus on well-designed clinical trials to establish its efficacy and safety in humans, as well as to explore its potential synergistic effects with existing cancer treatments. The development of more bioavailable formulations of DIM could also enhance its therapeutic potential.

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